

# Technical Guide: Physical Properties of 4-Bromo-2,N,N-trimethylaniline

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## Compound of Interest

Compound Name: **4-Bromo-2,N,N-trimethylaniline**

Cat. No.: **B1280631**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **4-Bromo-2,N,N-trimethylaniline**, a chemical intermediate with applications in organic synthesis. This document is intended to serve as a valuable resource for professionals in research and development, offering detailed experimental protocols and a structured presentation of key data.

## Core Physical Properties

The physical characteristics of a compound are critical for its application in synthesis, formulation, and quality control. The following table summarizes the known physical properties of **4-Bromo-2,N,N-trimethylaniline**.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>12</sub> BrN	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	214.11 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	54 °C	<a href="#">[3]</a>
Boiling Point	148 °C at 17 mmHg	<a href="#">[3]</a>
Density	Data not available	
Solubility	Insoluble in water; Soluble in polar aprotic and protic organic solvents.	<a href="#">[4]</a>

## Experimental Protocols

Accurate determination of physical properties is fundamental in chemical research. The following sections detail standardized experimental methodologies for key physical properties.

### Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. It is a crucial indicator of purity.

Methodology: Capillary Method

- Sample Preparation: A small amount of finely powdered **4-Bromo-2,N,N-trimethylaniline** is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a melting point apparatus (e.g., a Thiele tube or an automated instrument).
- Heating: The apparatus is heated slowly and steadily, at a rate of 1-2 °C per minute, especially near the expected melting point.
- Observation: The temperature at which the substance first begins to melt (the first appearance of liquid) and the temperature at which it completely liquefies are recorded as

the melting range. For a pure substance, this range is typically narrow.

## Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Methodology: Distillation Method

- Apparatus Setup: A small quantity of **4-Bromo-2,N,N-trimethylaniline** is placed in a distillation flask with a few boiling chips to ensure smooth boiling. A thermometer is positioned so that its bulb is just below the side arm of the flask.
- Heating: The flask is heated gently.
- Observation: The temperature is recorded when the liquid is boiling and its vapor is condensing on the thermometer bulb, resulting in a steady temperature reading. This steady temperature is the boiling point at the recorded atmospheric pressure.

## Density Determination

Density is the mass of a substance per unit volume.

Methodology: Pycnometer Method

- Measurement of Empty Pycnometer: A clean and dry pycnometer (a flask with a specific volume) is accurately weighed.
- Measurement with Sample: The pycnometer is filled with **4-Bromo-2,N,N-trimethylaniline**, ensuring no air bubbles are present, and weighed again.
- Measurement with a Liquid of Known Density: The pycnometer is emptied, cleaned, and filled with a liquid of known density (e.g., distilled water) and weighed.
- Calculation: The volume of the pycnometer is determined from the mass and density of the known liquid. The density of the sample is then calculated by dividing the mass of the sample by the volume of the pycnometer.

## Solubility Determination

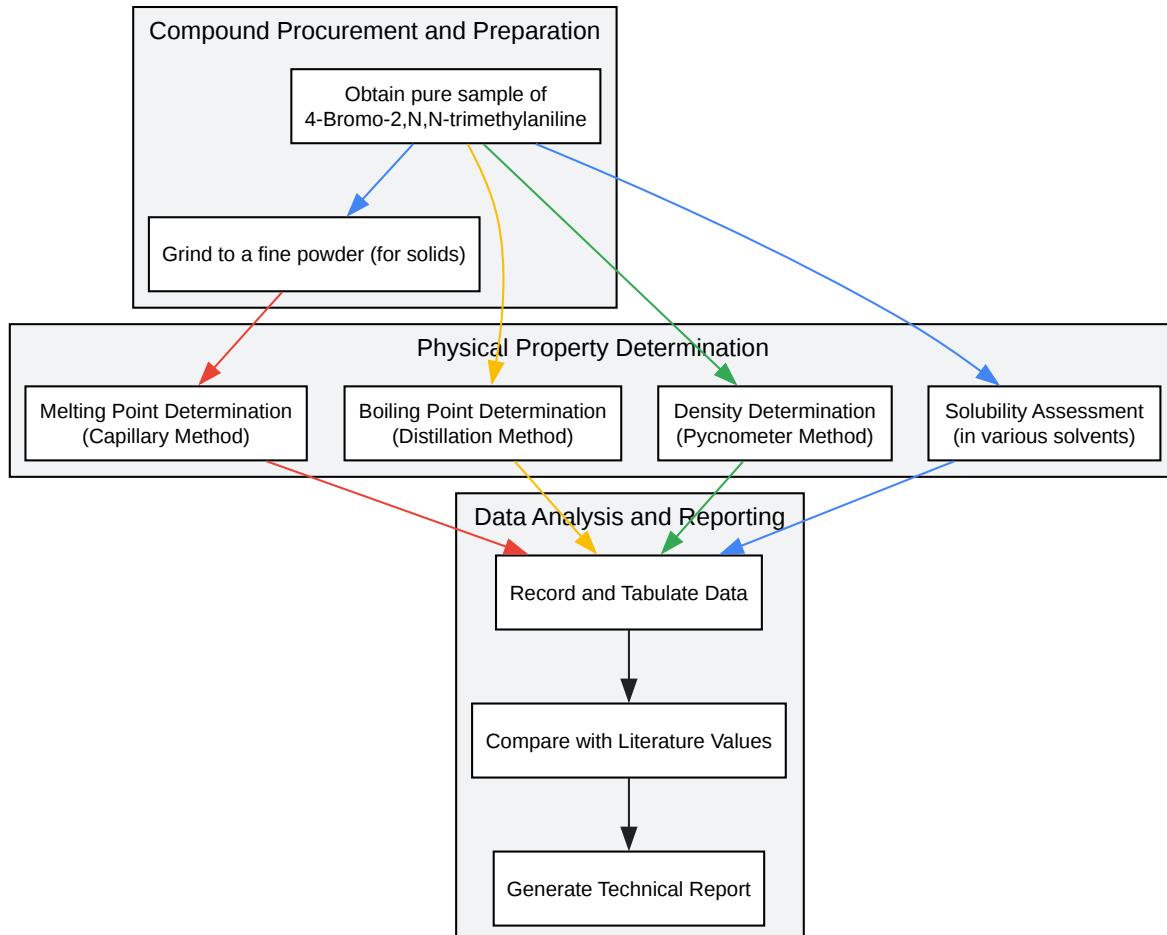
Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

Methodology: Qualitative and Semi-Quantitative Analysis

- Solvent Selection: A range of solvents with varying polarities is selected (e.g., water, ethanol, acetone, diethyl ether, hexane).
- Sample Addition: A small, measured amount of **4-Bromo-2,N,N-trimethylaniline** (e.g., 10 mg) is added to a test tube containing a specific volume of the solvent (e.g., 1 mL).
- Observation: The mixture is agitated and observed for dissolution at room temperature. If the solid dissolves, it is recorded as soluble.
- Heating: If the substance is insoluble at room temperature, the mixture is gently heated to determine if solubility increases with temperature.
- Semi-Quantitative Determination: To determine the approximate solubility, small, known amounts of the solute are added to a fixed volume of the solvent until no more solute dissolves, creating a saturated solution.

## Experimental Workflow

The following diagram illustrates a general workflow for the determination of the physical properties of an organic compound like **4-Bromo-2,N,N-trimethylaniline**.



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Caption: General workflow for physical property determination.

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